

# Application Notes and Protocols for ERK2-IN-4 in Neurobiology Research

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## Compound of Interest

Compound Name: ERK2-IN-4

Cat. No.: B579907

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## Introduction

Extracellular signal-regulated kinase 2 (ERK2), a key component of the mitogen-activated protein kinase (MAPK) signaling cascade, plays a crucial role in a multitude of cellular processes within the central nervous system.[1][2] In neurons, the ERK pathway is integral to synaptic plasticity, learning, and memory.[1][2][3] It transduces signals from cell surface receptors to the nucleus, regulating gene expression and protein synthesis necessary for long-term changes in synaptic strength, such as long-term potentiation (LTP).[2][4] Dysregulation of the ERK signaling pathway has been implicated in various neurological and psychiatric disorders, making its components, including ERK2, attractive targets for therapeutic intervention.[1][5]

**ERK2-IN-4** is a potent and selective inhibitor of ERK2.[6][7] While its application has been primarily highlighted in the context of cancer research, its high selectivity for ERK2 presents a valuable tool for dissecting the specific roles of this kinase in neurobiological processes.[2][6][7] These application notes provide the available information on **ERK2-IN-4** and a general protocol for its use in neurobiology research, based on established methodologies for similar inhibitors.

## ERK2-IN-4: Properties and Quantitative Data

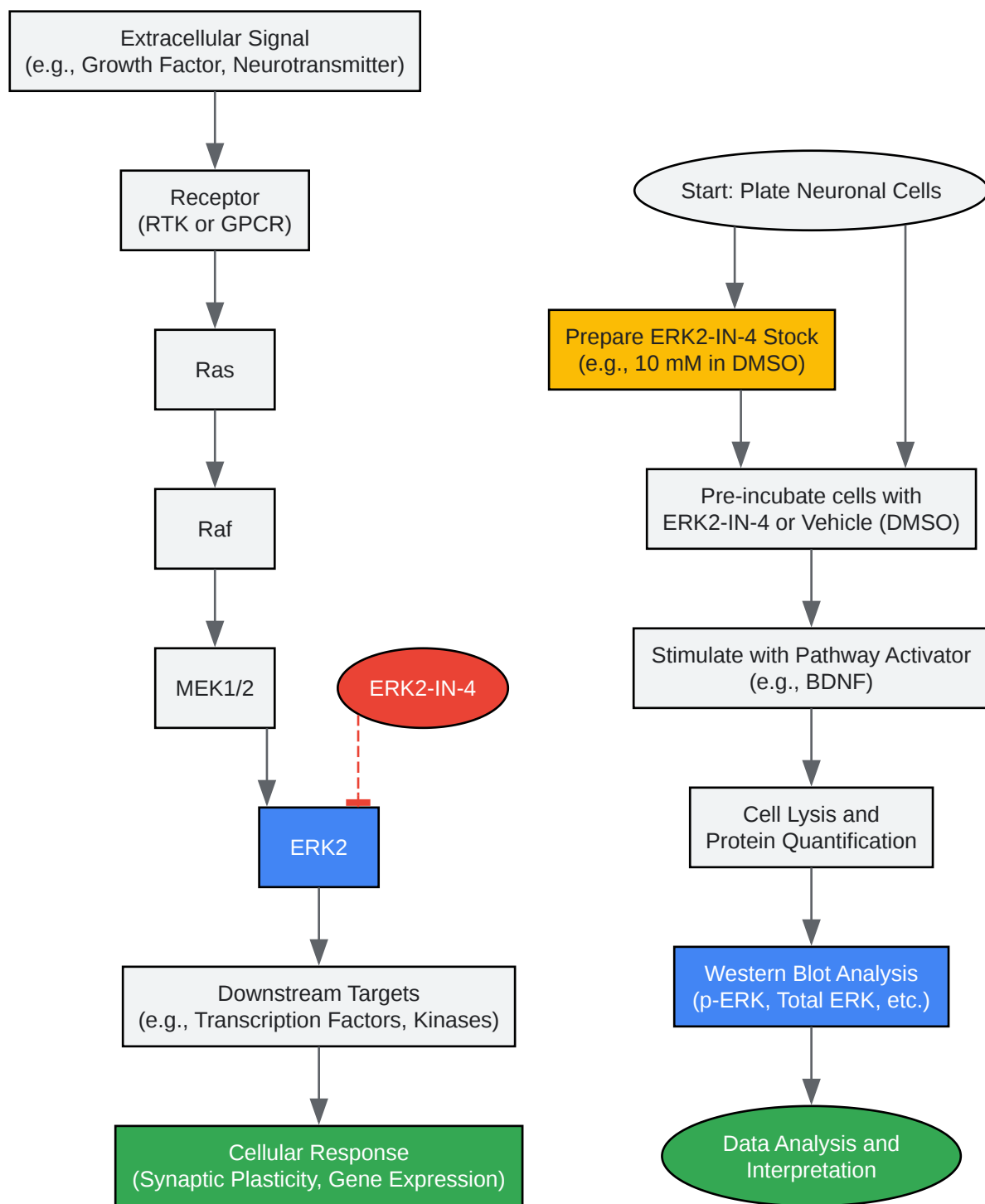
Currently, published literature detailing the specific use of **ERK2-IN-4** in neurobiological models is limited. However, its biochemical and physical properties are available from suppliers.

Researchers should note that the provided protocols are general and will require optimization for specific experimental systems.

Property	Value	Reference
Target	ERK2	[7]
Ki	0.006 $\mu$ M (6 nM)	[6][7]
Molecular Formula	C22H17Cl2FN4O2	[7]
Molecular Weight	459.30 g/mol	[7]
CAS Number	933786-58-4	[7]

## Signaling Pathway

The ERK1/2 signaling cascade is a highly conserved pathway that translates extracellular cues into cellular responses. The pathway is initiated by the activation of receptor tyrosine kinases (RTKs) or G-protein coupled receptors (GPCRs), leading to the activation of the small GTPase Ras. Ras then recruits and activates Raf kinases (A-Raf, B-Raf, C-Raf), which in turn phosphorylate and activate MEK1 and MEK2. MEK1/2 are dual-specificity kinases that phosphorylate ERK1 and ERK2 on threonine and tyrosine residues within the T-E-Y motif, leading to their activation. Activated ERK can then phosphorylate a wide array of cytoplasmic and nuclear substrates, including transcription factors, to regulate cellular processes. **ERK2-IN-4** selectively inhibits ERK2, thereby blocking downstream signaling.



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